

# 25-Desacetyl Rifampicin-d3 CAS number and supplier

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## Compound of Interest

Compound Name: 25-Desacetyl Rifampicin-d3

Cat. No.: B15602339

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## Technical Guide: 25-Desacetyl Rifampicin-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **25-Desacetyl Rifampicin-d3**, a key metabolite of the front-line tuberculosis drug, Rifampicin. This document consolidates critical information regarding its chemical identity, commercial availability, and analytical methodologies for its quantification.

## Chemical Identity and Suppliers

**25-Desacetyl Rifampicin-d3** is the deuterated form of 25-Desacetyl Rifampicin, the primary and microbiologically active metabolite of Rifampicin. The deuterium labeling provides a valuable internal standard for pharmacokinetic and metabolic studies, enabling precise quantification in complex biological matrices.

While a specific CAS number for the deuterated form is not consistently assigned, the CAS number for the unlabeled compound is 16783-99-6. This number is frequently used for reference by suppliers of the deuterated analogue.

Several reputable suppliers offer **25-Desacetyl Rifampicin-d3** for research purposes. Notable suppliers include:

- LGC Standards

- CymitQuimica
- Pharmaffiliates
- BioOrganics
- United States Biological

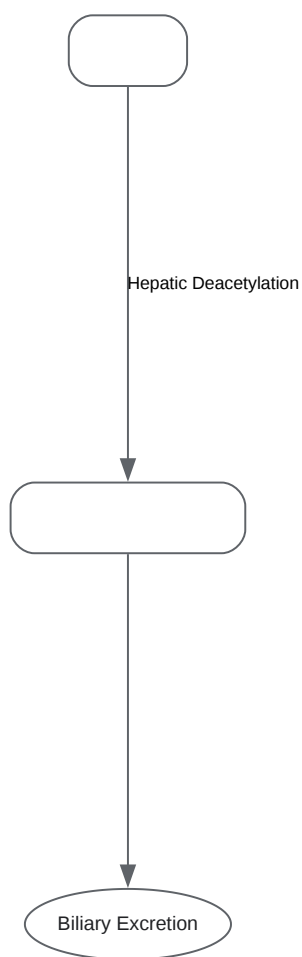
## Physicochemical and Quantitative Data

A summary of the key quantitative data for **25-Desacetyl Rifampicin-d3** is presented below.

Property	Value	Source
Molecular Formula	C <sub>41</sub> H <sub>53</sub> D <sub>3</sub> N <sub>4</sub> O <sub>11</sub>	Pharmaffiliates, BioOrganics, United States Biological
Molecular Weight	783.92 g/mol	CymitQuimica, Pharmaffiliates, United States Biological
Appearance	Reddish-orange to Brown-orange Solid	Pharmaffiliates, United States Biological
Purity	>85% or >98% (Varies by supplier)	LGC Standards, BioOrganics
Storage Conditions	2-8°C, Amber Vial, Refrigerator, Under Inert Atmosphere	Pharmaffiliates

## Metabolic Pathway

Rifampicin is primarily metabolized in the liver to its active metabolite, 25-Desacetyl Rifampicin. This biotransformation is a critical aspect of its overall pharmacological profile.



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Caption: Metabolic conversion of Rifampicin to 25-Desacetyl Rifampicin.

## Experimental Protocols

The quantification of 25-Desacetyl Rifampicin, often alongside its parent drug Rifampicin, is crucial for pharmacokinetic and drug metabolism studies. High-performance liquid chromatography (HPLC) coupled with tandem mass spectrometry (LC-MS/MS) is the most common and robust analytical method employed.

## Quantification of 25-Desacetyl Rifampicin in Human Plasma via LC-MS/MS

This protocol outlines a general procedure for the analysis of 25-Desacetyl Rifampicin in a biological matrix.

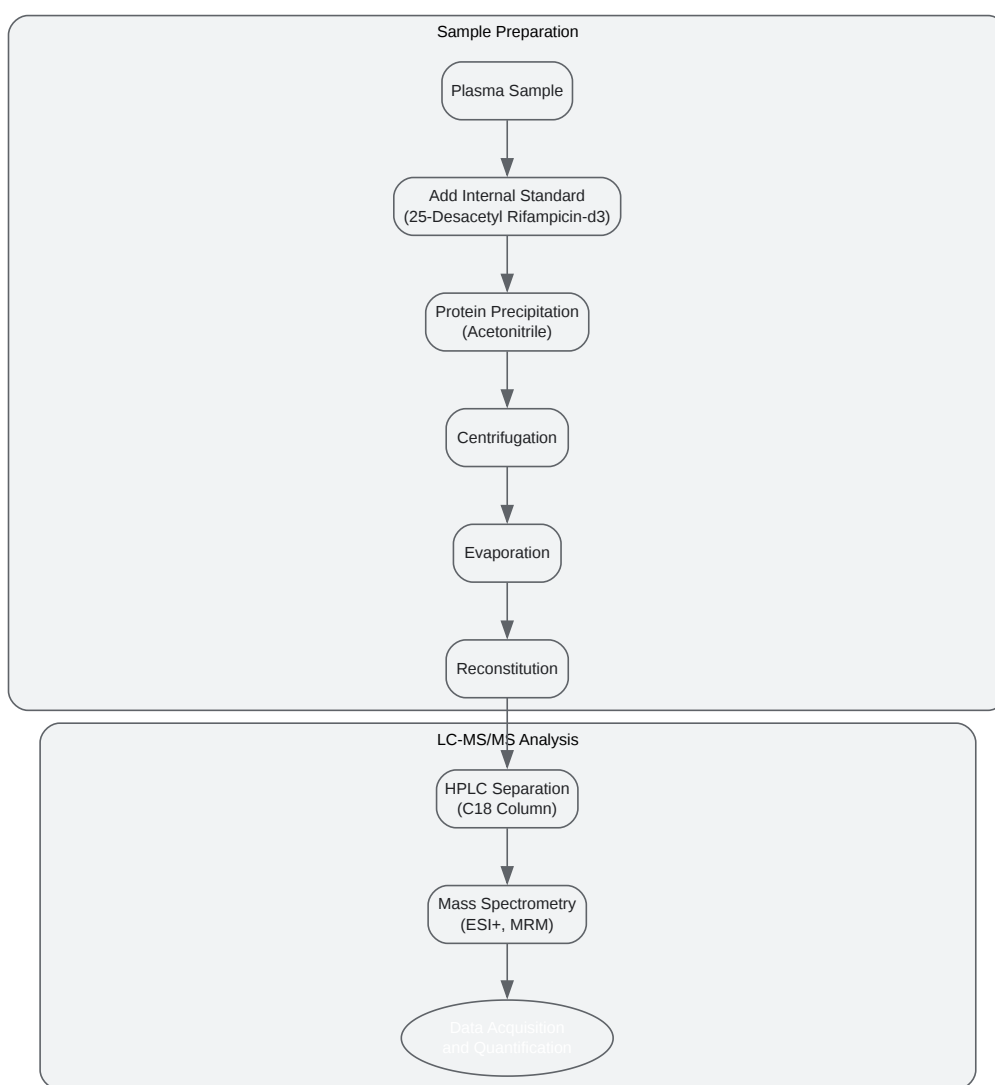
### 1. Sample Preparation:

- To 100  $\mu$ L of human plasma, add a known concentration of the internal standard, **25-Desacetyl Rifampicin-d3**.
- Precipitate proteins by adding 300  $\mu$ L of acetonitrile.
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100  $\mu$ L of the mobile phase.

### 2. LC-MS/MS Analysis:

- LC Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8  $\mu$ m) is typically used.
- Mobile Phase: A gradient elution with a mixture of water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B) is common.
- Flow Rate: A flow rate of 0.3 mL/min is often employed.
- Injection Volume: 5-10  $\mu$ L.

- Mass Spectrometry: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode is used.
- MRM Transitions: Specific multiple reaction monitoring (MRM) transitions for 25-Desacetyl Rifampicin and its deuterated internal standard are monitored for quantification.



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Caption: Experimental workflow for LC-MS/MS quantification.

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